

Application Notes and Protocols for Tin-120 in Materials Science Research

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Compound of Interest

Compound Name: tin-120

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Introduction

Tin-120 (^{120}Sn) is a stable, naturally abundant isotope of tin, accounting for approximately 32.58% of all natural tin.[1] Its stability and well-defined nuclear properties make it a valuable tool in various materials science research applications. These notes provide an overview of the key applications of ^{120}Sn , including its role in superconductivity research, as a stable isotope tracer for diffusion studies, and in phonon dispersion analysis using inelastic neutron scattering. Detailed experimental protocols and representative data are provided to guide researchers in utilizing ^{120}Sn in their investigations.

Application 1: Isotope Effect in Superconductivity Research

Application Note

The isotope effect is a critical phenomenon in superconductivity, demonstrating the role of lattice vibrations (phonons) in the pairing of electrons to form Cooper pairs, as described by the Bardeen-Cooper-Schrieffer (BCS) theory.[2] The theory predicts that the critical temperature (T_c) of a superconductor is inversely proportional to the square root of the isotopic mass (M), following the relation $T_c \propto M^{-\alpha}$, where α is the isotope effect coefficient.

Tin-120, being a stable and the most abundant isotope of tin, serves as a crucial reference point in studies of the isotope effect in tin-based superconductors. By comparing the superconducting properties of materials synthesized with enriched ^{120}Sn to those made with other tin isotopes (e.g., ^{116}Sn and ^{124}Sn), researchers can precisely determine the isotope effect coefficient and gain insights into the electron-phonon coupling mechanism.[3] Such studies are fundamental to understanding and developing new superconducting materials.

Quantitative Data

The following table summarizes the measured superconducting transition temperatures (T_c) and critical magnetic fields at 0 K (H_0) for different tin isotopes.

Isotope	Isotopic Mass (amu)	Transition Temperature (T_c) (K)	Critical Magnetic Field (H_0) (Gauss)
^{116}Sn	115.901747	3.741	309
^{120}Sn	119.902199	3.712	306
^{124}Sn	123.905274	3.659	303

Data sourced from Lock, J. M., Pippard, A. B., & Shoenberg, D. (1951). Superconductivity of tin isotopes. Mathematical Proceedings of the Cambridge Philosophical Society, 47(4), 811-819.[3]
[4]

Experimental Protocol: Measurement of Superconducting Transition Temperature (T_c) of ^{120}Sn

This protocol describes the four-point probe method for determining the superconducting transition temperature of a ^{120}Sn sample.

Materials and Equipment:

- ^{120}Sn sample (e.g., thin film or bulk pellet)
- Four-point probe apparatus

- Cryostat or liquid helium dewar
- Temperature controller and sensor (e.g., silicon diode)
- DC current source
- Nanovoltmeter
- Data acquisition system

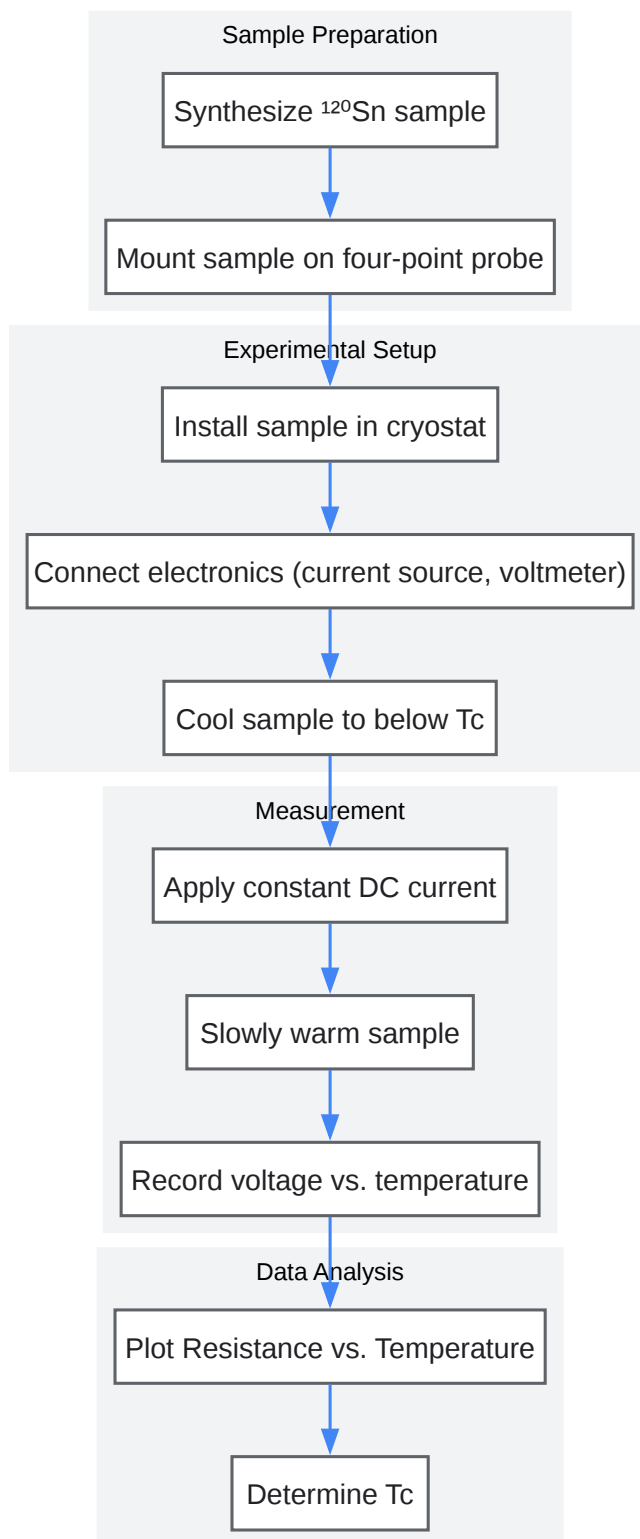
Procedure:

- **Sample Preparation:** Mount the ^{120}Sn sample onto the sample holder of the four-point probe. Ensure good electrical contact between the four probes and the sample surface.
- **Cryostat Setup:** Place the sample holder into the cryostat. Evacuate the sample space and then introduce a cryogen (e.g., liquid helium) to cool the sample.
- **Electrical Connections:** Connect the outer two probes to the DC current source and the inner two probes to the nanovoltmeter.
- **Data Acquisition Setup:** Interface the temperature sensor, current source, and nanovoltmeter with the data acquisition system to record temperature, current, and voltage simultaneously.
- **Measurement:**
 - Apply a small, constant DC current through the outer probes.
 - Slowly cool the sample to a temperature well below the expected T_c of tin (around 3.7 K).
 - Begin recording the voltage across the inner probes as the sample is slowly warmed up. The warming rate should be slow enough to ensure thermal equilibrium (e.g., 0.1 K/min).
 - The voltage will be zero or near-zero when the sample is in the superconducting state. As the temperature increases and passes through the transition temperature, a non-zero voltage will appear and increase, indicating the return to the normal resistive state.
- **Data Analysis:**

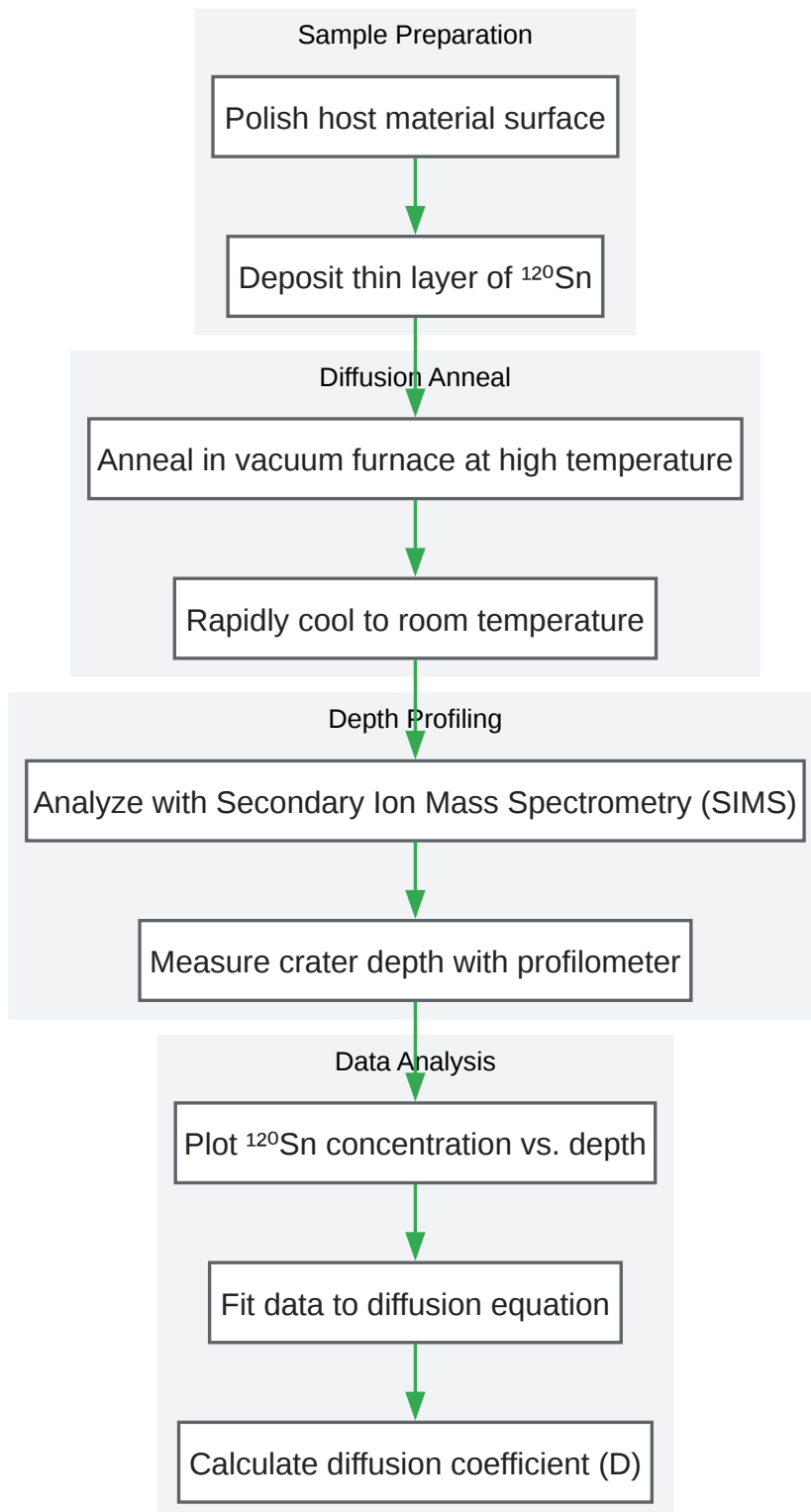
- Plot the measured resistance (calculated from the voltage and current) as a function of temperature.
- The transition temperature (T_c) is typically defined as the temperature at which the resistance reaches 50% of its value in the normal state just above the transition.

Visualization: Workflow for Superconductivity Testing

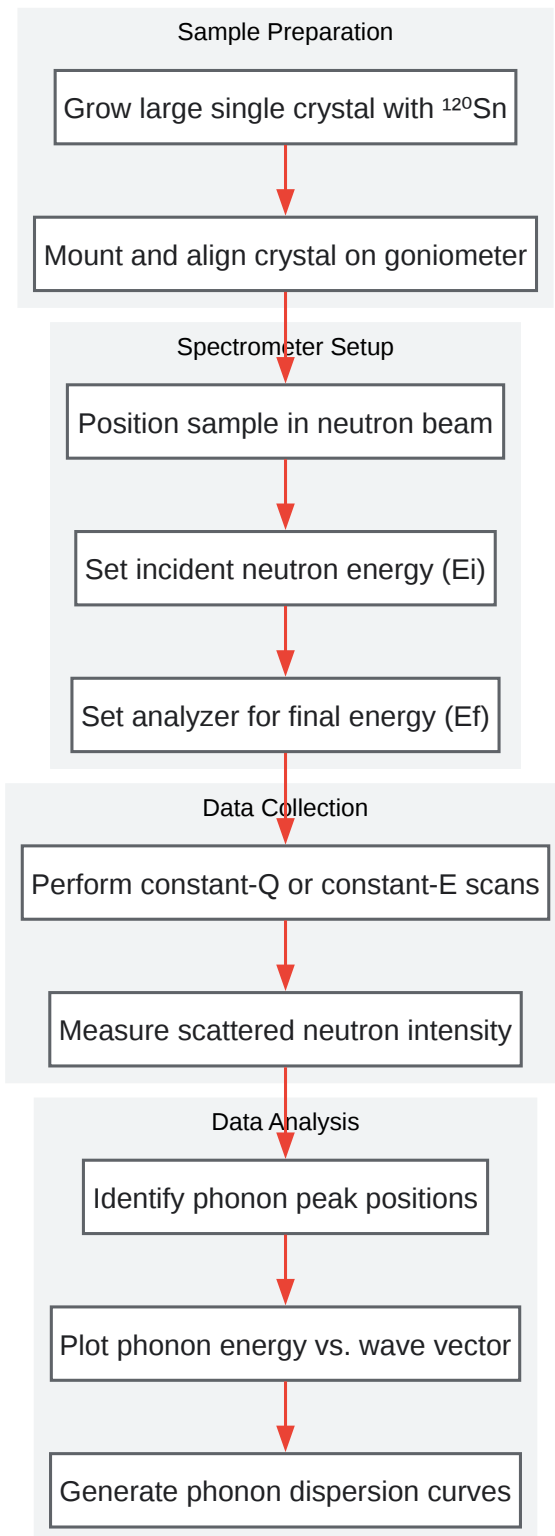
Workflow for Superconductivity Testing



Workflow for Tracer Diffusion Experiment



Workflow for Inelastic Neutron Scattering Experiment

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References

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